An In-depth Technical Guide to Tributyl(phenylethynyl)tin: Properties, Synthesis, and Application

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Compound of Interest

Compound Name:	*Tributyl(phenylethynyl)tin*
CAS No.:	*3757-88-8*
Cat. No.:	*B1330930*

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Introduction: A Workhorse Reagent for Carbon-Carbon Bond Formation

Tributyl(phenylethynyl)tin, an air and moisture-stable organostannane, serves as a pivotal reagent in modern synthetic organic chemistry. Its primary utility lies in the palladium-catalyzed cross-coupling reaction known as the Stille coupling, where it functions as an efficient transfer agent for the phenylethynyl group.[1][2] This capability allows for the construction of complex molecular architectures, particularly substituted alkynes, which are crucial building blocks in drug discovery, materials science, and natural product synthesis.[2][3] This guide provides an in-depth analysis of the physical and chemical properties of **Tributyl(phenylethynyl)tin**, detailed protocols for its synthesis and application, and expert insights into the mechanistic underpinnings of its reactivity, tailored for researchers and drug development professionals.

Physicochemical & Spectroscopic Properties

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A thorough understanding of the physical and analytical characteristics of a reagent is fundamental to its effective use. The properties of **Tributyl(phenylethynyl)tin** are summarized below.

Physical Data Summary

The key physical properties have been consolidated into Table 1 for ease of reference. The compound is a liquid at room temperature with a high boiling point and a density greater than water.[1][4]

Property	Value	Reference(s)
CAS Number	3757-88-8	[1]
Molecular Formula	$C_{20}H_{32}Sn$	[1]
Linear Formula	$C_6H_5C{\equiv}CSn[(CH_2)_3CH_3]_3$	[1]
Molecular Weight	391.18 g/mol	[1]
Appearance	Liquid	[1]
Density	1.116 g/mL at 25 °C	[1]
Refractive Index (n20/D)	1.532	[1]
Boiling Point	~184 °C (literature values vary)	
Flash Point	113 °C (235.4 °F) - closed cup	[1]

Spectroscopic Characterization

While a publicly available, peer-reviewed spectrum for this specific compound is elusive, its structure allows for a reliable prediction of its key spectroscopic features. These predictions are invaluable for reaction monitoring and product confirmation.

Predicted ^1H NMR (in $CDCl_3$):

- Phenyl Protons: Multiplets in the range of δ 7.20-7.60 ppm.

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- Butyl Protons (α-CH_2): A triplet adjacent to the tin atom, expected around δ 0.9-1.1 ppm. Tin coupling ($^2J(Sn-H)$) is often observed.
- Butyl Protons (internal CH_2 groups): Multiplets between δ 1.25-1.65 ppm.[5]
- Butyl Protons (terminal CH_3): A triplet around δ 0.90 ppm.[5]

Predicted ^{13}C NMR (in $CDCl_3$):

- Alkynyl Carbons: Two distinct signals in the range of δ 90-115 ppm.
- Phenyl Carbons: Signals appearing between δ 123-132 ppm.[4]
- Butyl Carbons: Four signals typically found between δ 10-30 ppm.[5]

Predicted Infrared (IR) Spectroscopy (Neat):

- C≡C Stretch: A characteristic, sharp absorption in the range of 2100-2200 cm^{-1}. This is a key diagnostic peak for the ethynyl group.[6]
- C-H Stretch (Aromatic): Peaks appearing just above 3000 cm^{-1}.[4]
- C-H Stretch (Aliphatic): Strong absorptions just below 3000 cm^{-1} (typically 2850-2960 cm^{-1}).[4]
- C=C Stretch (Aromatic): Absorptions in the 1450-1600 cm^{-1} region.[4]

Chemical Reactivity and Synthetic Applications

The utility of **Tributyl(phenylethynyl)tin** is defined by its role in palladium-catalyzed cross-coupling reactions. The covalent bond between tin and the alkynyl carbon is readily cleaved in the presence of a palladium(0) catalyst, enabling the formation of a new carbon-carbon bond.

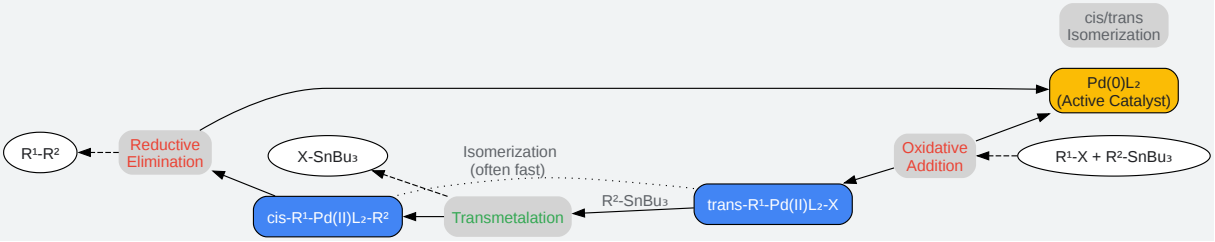
The Stille Cross-Coupling Reaction

The Stille reaction is the cornerstone application for this reagent. It facilitates the coupling of the phenylethynyl group with a variety of organic electrophiles, most commonly aryl, vinyl, or acyl halides and triflates.[1] The reaction is prized for its tolerance of a wide array of functional

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groups, making it suitable for complex molecule synthesis where protecting groups are undesirable.[7]

The mechanism proceeds through a well-established catalytic cycle involving a palladium complex. Understanding this cycle is crucial for troubleshooting and optimizing reaction conditions.



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Caption: The catalytic cycle of the Stille cross-coupling reaction.

Causality Behind the Steps:

- Oxidative Addition: The cycle begins with the active 14-electron Pd(0) catalyst inserting into the carbon-halide bond of the electrophile (R^1-X). This is often the rate-limiting step and is typically faster for iodides > bromides > chlorides.[7]
- Transmetalation: The organostannane (R^2-$SnBu_3$, in this case, **Tributyl(phenylethynyl)tin**) exchanges its organic group with the halide on the palladium(II) complex. The butyl groups on tin are considered "non-transferable" ligands, ensuring the selective transfer of the desired phenylethynyl group. The use of tributyltin over trimethyltin is a common practical choice; while trimethyltin reagents can be more reactive, they are also significantly more toxic and volatile.[8]

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- Reductive Elimination: The two organic groups (R^1 and R^2) on the palladium center couple and are expelled from the coordination sphere, forming the new C-C bond and regenerating the Pd(0) catalyst, which re-enters the cycle.[1] This step requires the two groups to be cis- to one another on the palladium complex.[7]

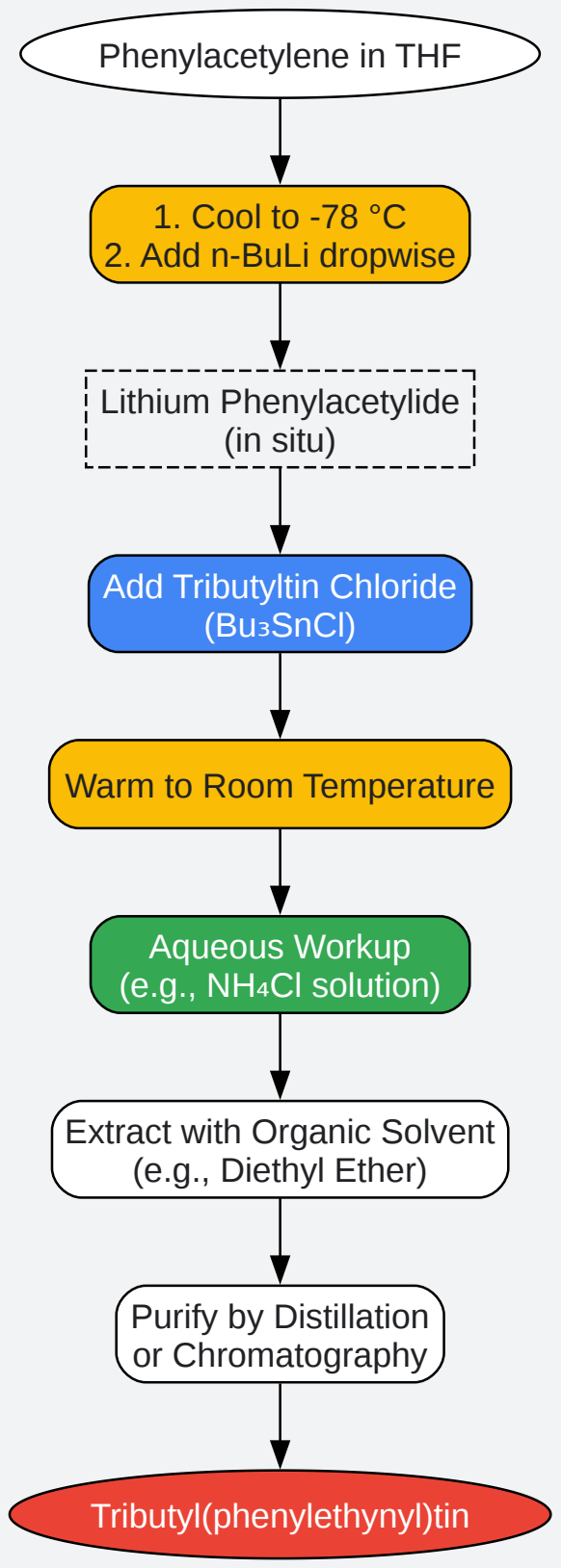
Experimental Protocols

Adherence to validated protocols is essential for reproducible and successful synthetic outcomes. The following sections provide detailed, step-by-step methodologies.

Synthesis of **Tributyl(phenylethynyl)tin**

This procedure is based on the common method of deprotonating a terminal alkyne followed by quenching with an organotin halide.

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Caption: Workflow for the synthesis of **Tributyl(phenylethynyl)tin**.

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Step-by-Step Protocol:

- Setup: To a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, thermometer, and nitrogen inlet, add anhydrous tetrahydrofuran (THF).
- Deprotonation: Cool the flask to -78 °C using a dry ice/acetone bath. Add phenylacetylene (1.0 equivalent) via syringe. Slowly add n-butyllithium (1.05 equivalents, typically 1.6 M in hexanes) dropwise, maintaining the internal temperature below -70 °C. Stir the resulting solution for 30 minutes at -78 °C.
- Stannylation: Add tributyltin chloride (1.1 equivalents) dropwise to the lithium phenylacetylide solution at -78 °C.
- Reaction Completion: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours or until TLC analysis indicates the consumption of starting material.
- Workup: Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride (NH_4Cl). Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3x).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation or silica gel chromatography to yield pure **Tributyl(phenylethynyl)tin** as a liquid.

Application: Stille Coupling with an Aryl Iodide

This protocol provides a representative procedure for coupling **Tributyl(phenylethynyl)tin** with 4-iodoanisole.

Step-by-Step Protocol:

- Setup: In a Schlenk tube or round-bottom flask, combine 4-iodoanisole (1.0 equivalent), a palladium catalyst such as $Pd(PPh_3)_4$ (tetrakis(triphenylphosphine)palladium(0), 2-5 mol%), and an anhydrous, degassed solvent like toluene or DMF.

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- Inert Atmosphere: Seal the vessel and subject it to three cycles of vacuum and backfilling with an inert gas (e.g., Argon or Nitrogen) to ensure oxygen is excluded.[9]
- Reagent Addition: Add **Tributyl(phenylethynyl)tin** (1.1-1.2 equivalents) to the mixture via syringe.
- Reaction: Heat the reaction mixture to the desired temperature (typically 80-110 °C) with vigorous stirring.[9] Monitor the reaction progress by TLC or GC-MS.
- Workup and Purification: Upon completion, cool the reaction to room temperature. Dilute the mixture with an organic solvent like ethyl acetate. To remove the tin byproducts, wash the organic layer with a saturated aqueous solution of potassium fluoride (KF).[10] The fluoride ions form insoluble tributyltin fluoride (Bu_3SnF), which can be removed by filtration through a pad of Celite. Further wash the organic layer with water and brine, dry over Na_2SO_4, and concentrate. The crude product is then purified by silica gel chromatography to yield the desired diarylalkyne.

Safety, Handling, and Storage

Expertise in handling is paramount for safety and reagent integrity.

- Toxicity: Organotin compounds are highly toxic.[8] **Tributyl(phenylethynyl)tin** is classified as acutely toxic if swallowed or in contact with skin, causes skin and eye irritation, and is suspected of damaging fertility and causing organ damage through prolonged exposure. It is also very toxic to aquatic life.[1]
- Handling: Always handle this compound in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Storage: Store in a tightly sealed container under an inert atmosphere (Nitrogen or Argon) in a cool, dry place. A recommended storage temperature is 2-8 °C. While relatively stable to air and moisture compared to other organometallics, long-term storage can lead to degradation.[1]
- Waste Disposal: All organotin waste must be disposed of as hazardous chemical waste according to institutional and local regulations. Do not discharge into drains.

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Conclusion

Tributyl(phenylethynyl)tin is a robust and versatile reagent for the synthesis of phenylethynyl-substituted compounds. Its stability and the high functional group tolerance of the Stille reaction make it a reliable tool in the arsenal of synthetic chemists. By understanding its fundamental properties, the nuances of its reactivity in the Stille catalytic cycle, and proper handling procedures, researchers can effectively leverage this compound to construct complex molecules critical to advancements in medicine and materials science. The protocols and data presented herein serve as a self-validating system to guide experimental design and ensure successful synthetic outcomes.

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